

# Unveiling the Crystal Structure of Benzylammonium Iodide: A Technical Guide

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## Compound of Interest

Compound Name: *Benzylammonium iodide*

Cat. No.: *B8034516*

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Shanghai, China – December 22, 2025 – **Benzylammonium iodide** ( $C_7H_{10}IN$ ), a primary amine salt, serves as a crucial precursor in the fabrication of advanced semiconductor materials, particularly in the burgeoning field of metal-halide perovskites. Its role in tuning the structural and electronic properties of these materials has made it a compound of significant interest to researchers, scientists, and professionals in drug development and materials science. This technical guide provides a comprehensive overview of the crystal structure of **benzylammonium iodide**, detailing its synthesis, crystallographic parameters, and the experimental protocols for its characterization.

While **benzylammonium iodide** is frequently utilized as a component in more complex layered perovskite structures, this guide focuses on the fundamental crystal structure of the pure compound. Understanding this core structure is essential for comprehending its interactions within more complex lattices and for the rational design of new materials.

## General Properties

**Benzylammonium iodide** is a white crystalline powder at room temperature.<sup>[1][2][3]</sup> It is an organic salt that is soluble in polar solvents.

Property	Value
Chemical Formula	<chem>C7H10IN</chem> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	235.07 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	45579-91-7 <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White powder/crystals <a href="#">[3]</a>
Melting Point	179 °C <a href="#">[3]</a>

## Synthesis and Crystallization

The synthesis of **benzylammonium iodide** is typically achieved through the reaction of benzylamine with hydroiodic acid. This acid-base neutralization reaction yields the **benzylammonium iodide** salt. Single crystals suitable for X-ray diffraction can be grown from the resulting solution by methods such as slow evaporation or controlled cooling.

## Experimental Protocol: Synthesis of Benzylammonium Iodide

A general and effective method for the synthesis of primary ammonium halides, which can be adapted for **benzylammonium iodide**, involves the following steps:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve benzylamine in a suitable solvent, such as ethanol or isopropanol. The flask is placed in an ice bath to control the reaction temperature, as the neutralization reaction is exothermic.
- Addition of Hydroiodic Acid: Slowly add a stoichiometric amount of hydroiodic acid (HI) dropwise to the stirred benzylamine solution. Continuous stirring and cooling are maintained throughout the addition to ensure a controlled reaction.
- Precipitation and Washing: The **benzylammonium iodide** salt will precipitate out of the solution as a white solid. After the addition is complete, the mixture is stirred for an additional period to ensure the reaction goes to completion. The precipitate is then collected by vacuum filtration.

- Purification: The collected solid is washed with a non-polar solvent, such as diethyl ether, to remove any unreacted starting materials or byproducts.
- Drying: The purified **benzylammonium iodide** is dried under vacuum to remove any residual solvent.

## Experimental Protocol: Single Crystal Growth

High-quality single crystals of **benzylammonium iodide** can be grown using the slow evaporation method:

- Saturated Solution Preparation: Prepare a saturated solution of the synthesized **benzylammonium iodide** powder in a suitable solvent (e.g., ethanol or a mixed solvent system) at a slightly elevated temperature to ensure complete dissolution.
- Filtration: Filter the warm, saturated solution through a syringe filter to remove any particulate impurities that could act as unwanted nucleation sites.
- Crystallization: Transfer the filtered solution to a clean crystallizing dish or beaker. Cover the container with a perforated lid (e.g., parafilm with small pinholes) to allow for slow evaporation of the solvent at room temperature.
- Crystal Harvesting: Over a period of several days to weeks, as the solvent slowly evaporates, single crystals of **benzylammonium iodide** will form. Once the crystals have reached a suitable size, they can be carefully harvested from the solution.

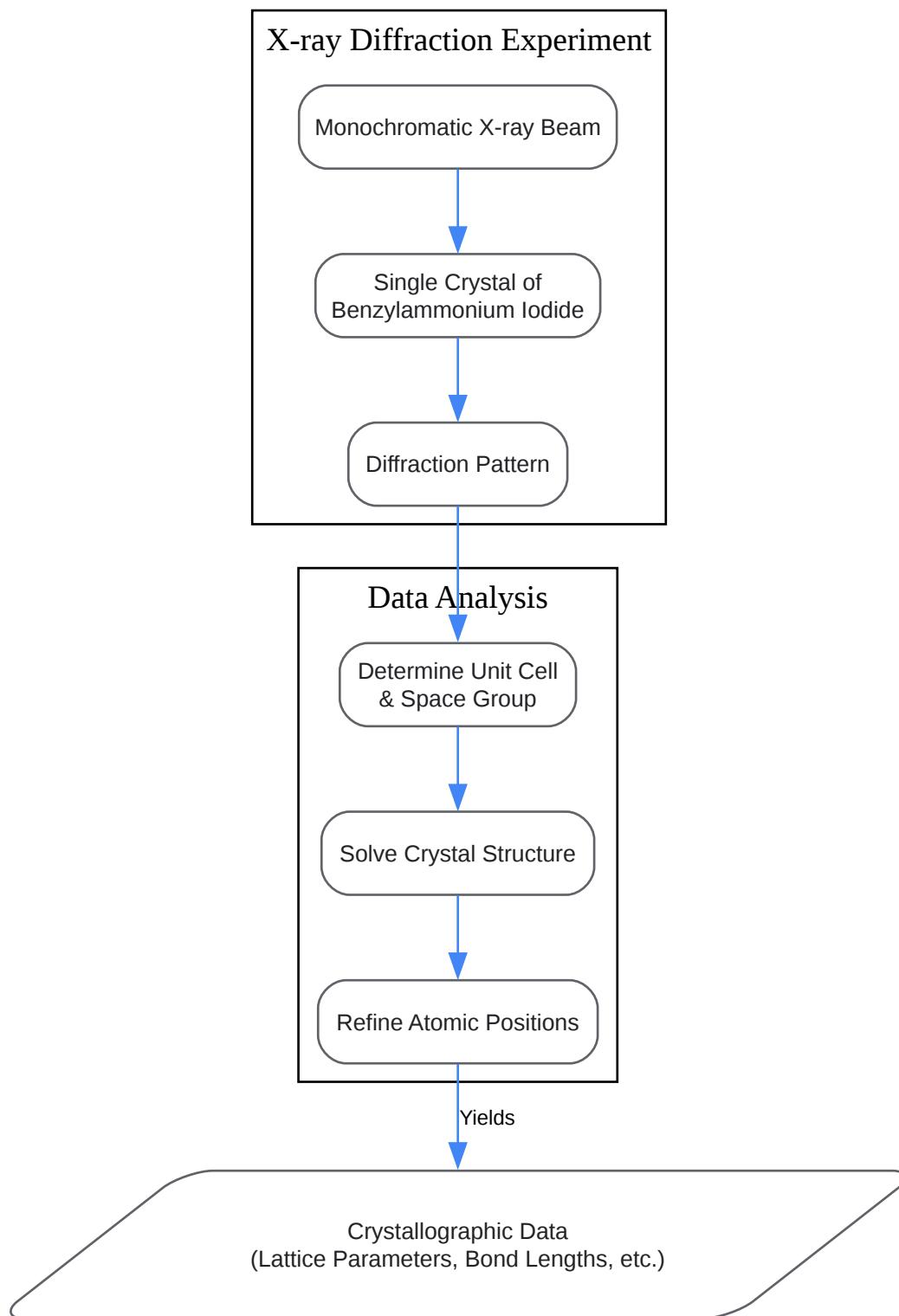
Fig. 1: Experimental workflow for the synthesis and single crystal growth of **Benzylammonium Iodide**.

## Crystal Structure Determination

The definitive determination of the crystal structure of **benzylammonium iodide** is accomplished through single-crystal X-ray diffraction (XRD). This powerful analytical technique provides precise information about the arrangement of atoms within the crystal lattice.

## Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Mounting: A suitable single crystal of **benzylammonium iodide** is selected and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in a single-crystal X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated. Data is typically collected at a controlled temperature, often low temperatures (e.g., 100 K), to minimize thermal vibrations of the atoms.
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell parameters and space group. The crystal structure is then solved using direct methods or Patterson methods and subsequently refined to obtain the final atomic coordinates, bond lengths, and bond angles.



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